

Application Note: High-Throughput Analysis of Ciwujianoside Metabolites Using UPLC-Orbitrap Mass Spectrometry

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Compound of Interest

Compound Name: *ciwujianoside C2*

Cat. No.: *B15573899*

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Abstract

This application note details a robust and sensitive method for the identification and characterization of ciwujianoside metabolites in biological matrices using Ultra-Performance Liquid Chromatography coupled to Orbitrap Mass Spectrometry (UPLC-Orbitrap MS). Ciwujianosides, the primary active saponins in *Acanthopanax senticosus*, undergo extensive metabolism in vivo, and understanding these metabolic pathways is crucial for evaluating their pharmacological activity and safety. The described protocol provides a comprehensive workflow, from sample preparation to data analysis, enabling researchers to effectively profile ciwujianoside metabolites.

Introduction

Ciwujianosides are a class of triterpenoid saponins that exhibit a wide range of pharmacological activities, including anti-fatigue, anti-inflammatory, and immunomodulatory effects. Upon oral administration, these compounds are metabolized by gut microbiota and host

enzymes, leading to various structural modifications. Key metabolic transformations include deglycosylation, acetylation, hydroxylation, glucuronidation, oxidation, and glycosylation[1]. The resulting metabolites may possess altered bioactivities and pharmacokinetic profiles compared to the parent compounds. Therefore, a comprehensive understanding of their metabolic fate is essential for drug development and mechanistic studies.

UPLC-Orbitrap MS offers high resolution, mass accuracy, and sensitivity, making it an ideal platform for the challenging task of metabolite identification in complex biological samples. This document provides a detailed protocol for the analysis of ciwujianoside metabolites in plasma, urine, and feces.

Experimental Protocols

Sample Preparation

A critical step for accurate metabolite analysis is the efficient extraction of analytes from the biological matrix while minimizing interferences.

1.1. Plasma Sample Preparation (Protein Precipitation)

- Thaw frozen plasma samples on ice.
- To 100 μ L of plasma, add 400 μ L of ice-cold acetonitrile (or methanol) to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the initial mobile phase (e.g., 95:5 water:acetonitrile with 0.1% formic acid).
- Vortex for 30 seconds and centrifuge at 14,000 rpm for 5 minutes at 4°C.
- Transfer the supernatant to a UPLC vial for analysis.

1.2. Urine Sample Preparation (Dilute-and-Shoot)

- Thaw frozen urine samples at room temperature.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C to remove particulate matter.
- Dilute 100 µL of the supernatant with 400 µL of the initial mobile phase.
- Vortex for 30 seconds.
- Transfer to a UPLC vial for analysis.

1.3. Fecal Sample Preparation (Homogenization and Extraction)

- Lyophilize fecal samples to a constant weight.
- Homogenize the dried feces into a fine powder.
- To 50 mg of the fecal powder, add 1 mL of 80% methanol.
- Vortex for 5 minutes, followed by ultrasonication for 30 minutes in an ice bath.
- Centrifuge at 12,000 rpm for 15 minutes at 4°C.
- Collect the supernatant. Repeat the extraction process on the pellet once more.
- Combine the supernatants and evaporate to dryness under nitrogen.
- Reconstitute the residue in 500 µL of the initial mobile phase.
- Filter through a 0.22 µm syringe filter into a UPLC vial.

UPLC-Orbitrap MS Conditions

The following parameters provide a starting point for method development and can be optimized for specific ciwujianoside metabolites.

2.1. UPLC Parameters

Parameter	Value
Column	Acquity UPLC BEH C18 (2.1 x 100 mm, 1.7 μ m) or equivalent
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-2 min, 5% B; 2-18 min, 5-95% B; 18-20 min, 95% B; 20.1-22 min, 5% B
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	2-5 μ L

2.2. Orbitrap MS Parameters

Parameter	Value
Ionization Mode	ESI+ and ESI-
Heater Temperature	320°C
Sheath Gas Flow Rate	40 arb
Aux Gas Flow Rate	10 arb
Sweep Gas Flow Rate	1 arb
Spray Voltage	3.5 kV (+) / 3.0 kV (-)
Capillary Temperature	350°C
S-Lens RF Level	50
Scan Mode	Full MS / dd-MS2 (TopN)
Full MS Resolution	70,000
MS/MS Resolution	17,500
Collision Energy	Stepped HCD (20, 40, 60 eV)

Data Presentation

Quantitative data for identified metabolites should be summarized for clear comparison. The following tables are examples of how to structure this data.

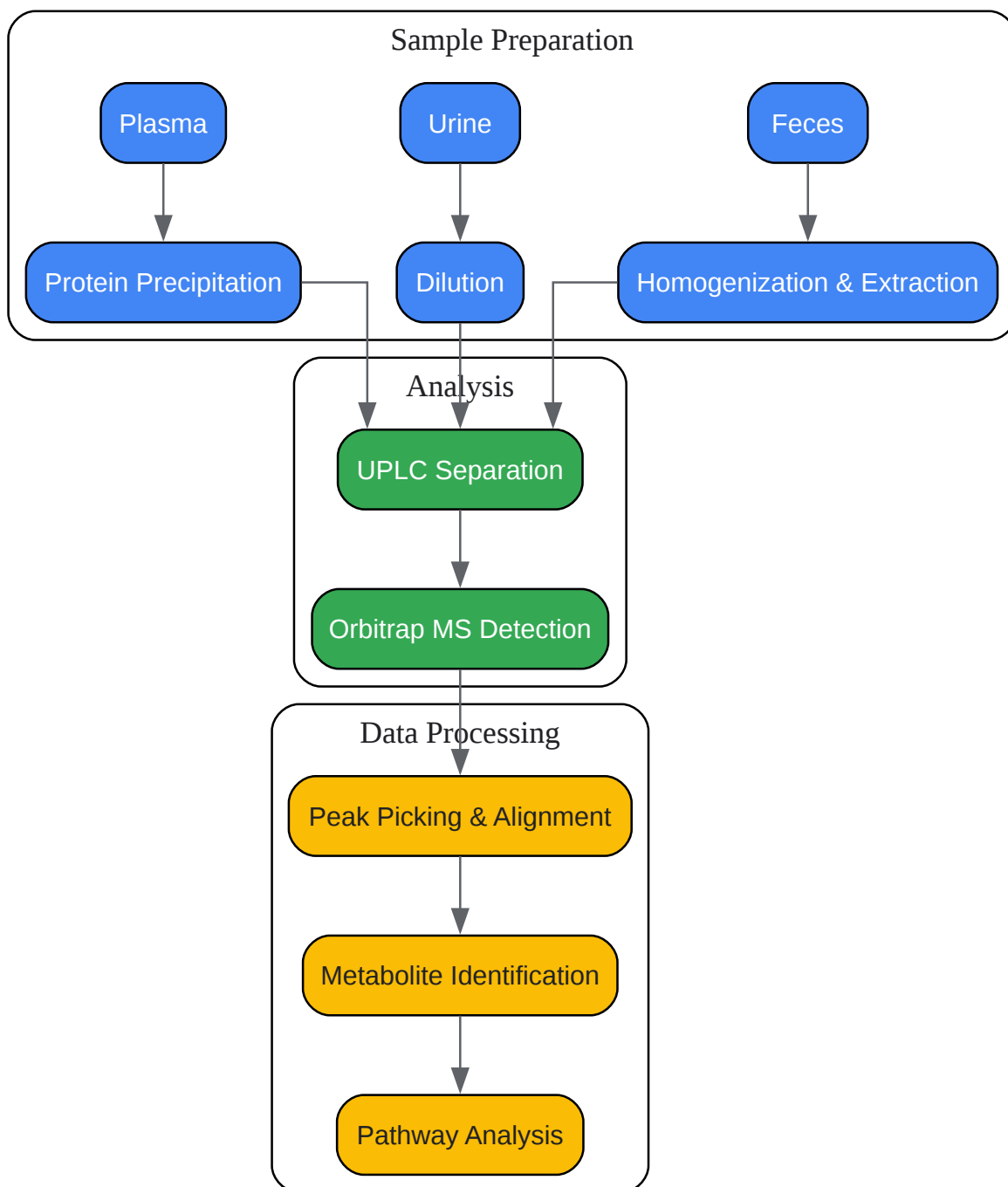
Table 1: Identified Ciwujianoside Metabolites and their Mass Spectrometric Data. This table should be populated with the experimental results.

Metabolite ID	Retention Time (min)	Precursor Ion [M-H] ⁻ or [M+H] ⁺ (m/z)	Key MS/MS Fragments (m/z)	Proposed Metabolic Reaction
M1	e.g., 5.23	e.g., 795.45	e.g., 633.39, 471.34, 309.28	Deglycosylation
M2	e.g., 6.41	e.g., 837.46	e.g., 795.45, 633.39	Acetylation
M3	e.g., 7.89	e.g., 811.44	e.g., 795.45, 649.38	Hydroxylation
M4	e.g., 8.15	e.g., 971.48	e.g., 795.45	Glucuronidation
...	...	...	...	...

Visualizations

Experimental Workflow

The overall experimental workflow from sample collection to data analysis is depicted below.

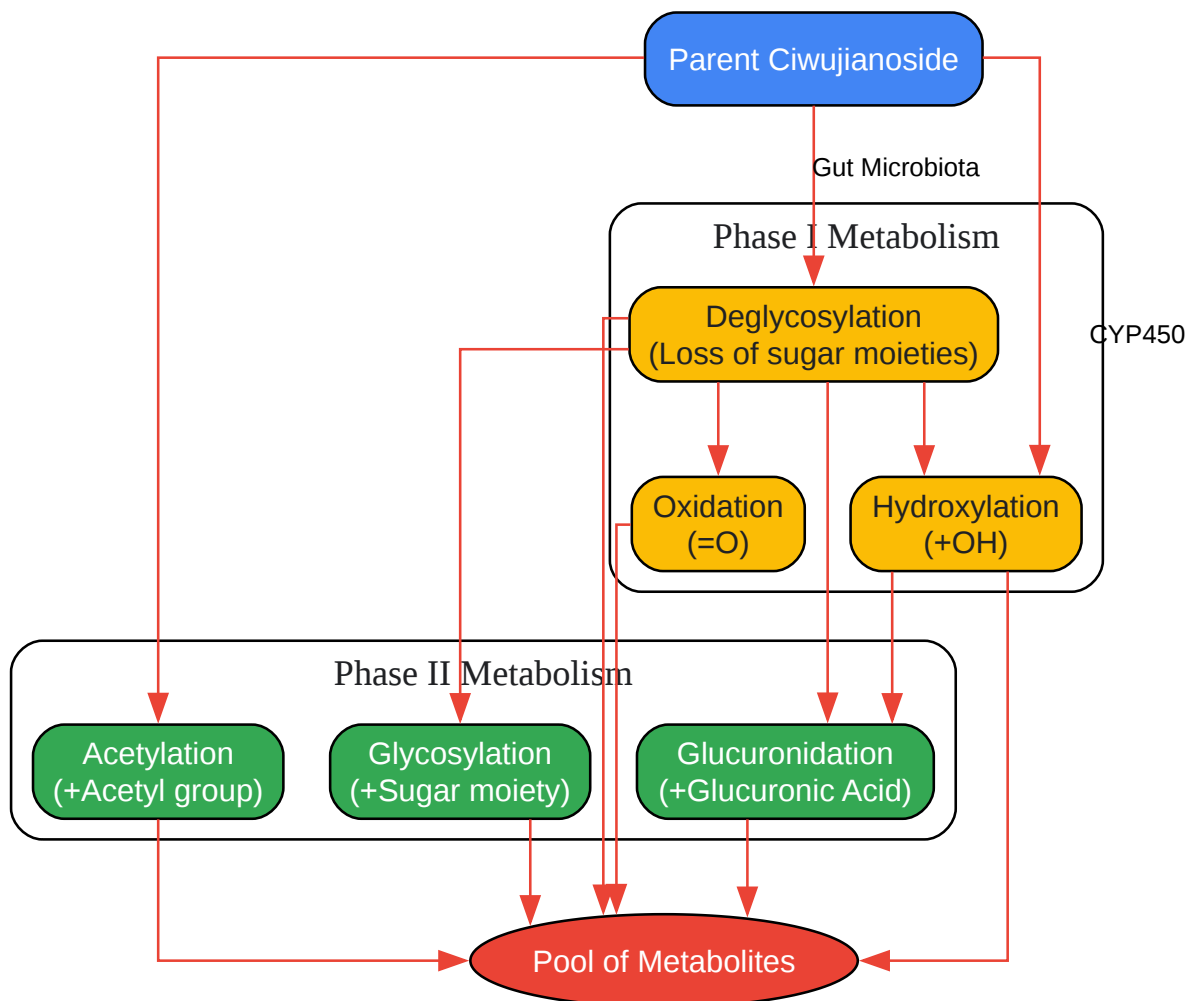


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Caption: Experimental workflow for ciwujianoside metabolite analysis.

Metabolic Pathway of Ciwujianosides

The metabolic transformation of ciwujianosides primarily involves modifications of the glycosidic chains and the aglycone. A representative metabolic pathway is shown below.



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References

- 1. Detection and Characterization of the Metabolites of Ciwujianoside B in Rats Based on UPLC-Fusion Lumos Orbitrap Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

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